

Application Notes and Protocols for Immunofluorescence Analysis of KRAS G12C Inhibition

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Compound of Interest

Compound Name: *KRAS G12C inhibitor 16*

Cat. No.: *B15571040*

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These application notes provide a detailed protocol for the immunofluorescence analysis of cellular responses to KRAS G12C inhibition. The content is intended for researchers, scientists, and drug development professionals investigating the efficacy and mechanism of action of KRAS G12C inhibitors.

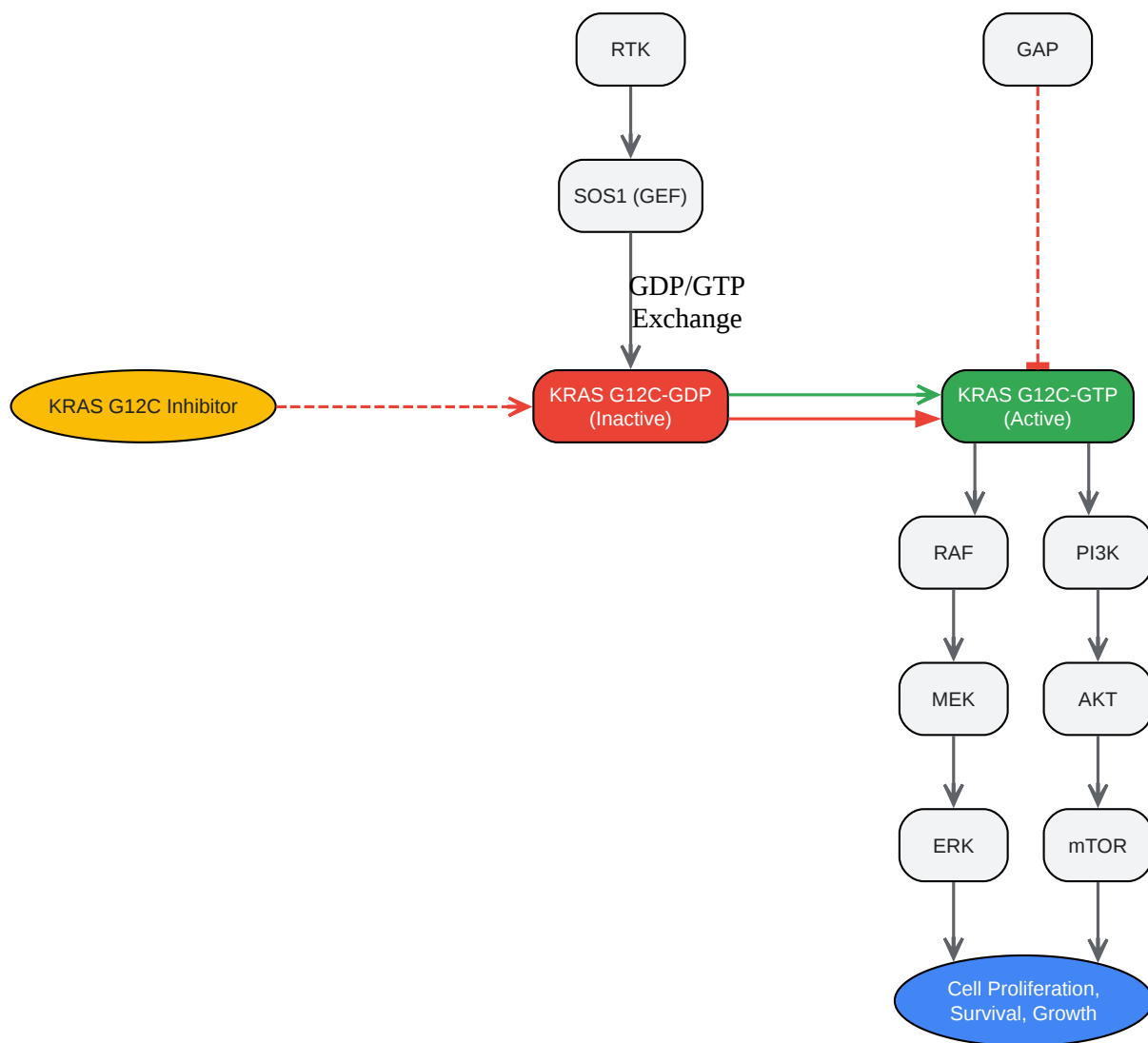
Introduction

The KRAS protein is a small GTPase that acts as a molecular switch in intracellular signaling pathways, regulating cell proliferation, differentiation, and survival.[1] The G12C mutation, a substitution of glycine with cysteine at codon 12, impairs the ability of KRAS to hydrolyze GTP, leading to a constitutively active state that drives uncontrolled cell growth and tumor formation. [1] KRAS G12C inhibitors are small molecules designed to specifically and covalently bind to the mutant cysteine residue, locking the KRAS G12C protein in its inactive, GDP-bound conformation.[1][2] This abrogates downstream oncogenic signaling, primarily through the MAPK (RAF-MEK-ERK) and PI3K-AKT-mTOR pathways, inhibiting cancer cell proliferation and survival.[1][3][4]

Immunofluorescence is a powerful technique to visualize the subcellular localization of proteins and monitor the activity of signaling pathways within intact cells. This protocol outlines a method to assess the effects of a KRAS G12C inhibitor on target engagement and downstream signaling pathways.

Key Signaling Pathways

KRAS G12C constitutively activates downstream signaling pathways, promoting tumorigenesis. Inhibition of KRAS G12C is designed to block these pathways.

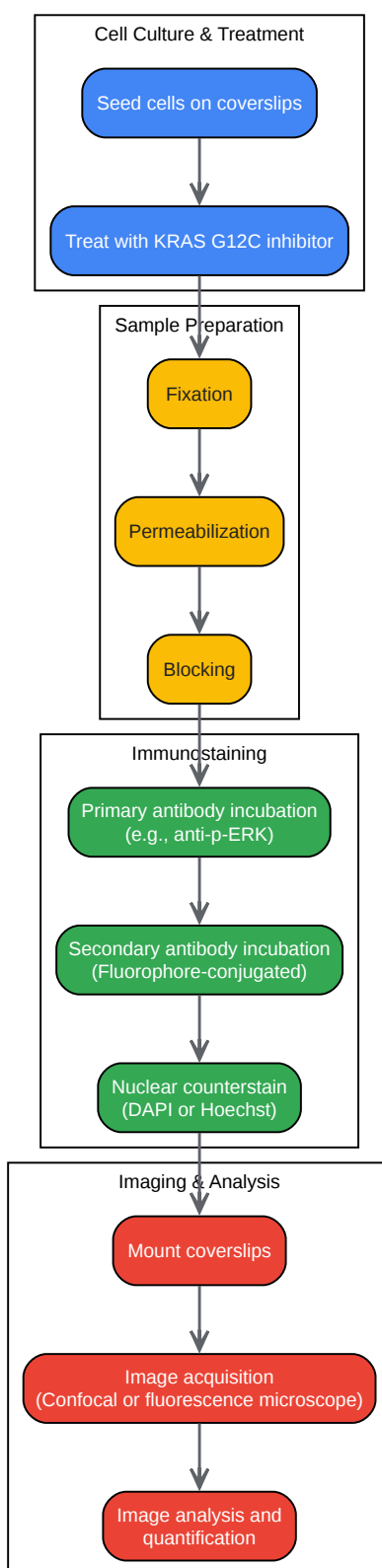


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Caption: KRAS G12C Signaling Pathway and Inhibition.

Experimental Workflow

The following diagram outlines the major steps in the immunofluorescence protocol for assessing KRAS G12C inhibitor activity.



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